

MMDS chemical structure and molecular geometry

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Compound of Interest

Compound Name: *1,5,2,4-Dioxadithiane 2,2,4,4-tetraoxide*

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An In-depth Technical Guide to the Chemical Structure and Molecular Geometry of MMDS

Introduction

The acronym "MMDS" in a chemical context can refer to two distinct compounds: Methyl Methanethiosulfonate and Methylene Methanedisulfonate. This guide provides a comprehensive technical overview of the chemical structure and molecular geometry for both molecules, tailored for researchers, scientists, and professionals in drug development.

Section 1: Methyl Methanethiosulfonate (MMTS)

Methyl Methanethiosulfonate, also known as MMTS, is an organosulfur compound with the chemical formula $C_2H_6O_2S_2$.^{[1][2]} It is recognized for its role as a reagent for modifying the sulfhydryl groups of enzymes and is also found as a human metabolite.^{[1][3]}

Chemical Structure and Properties

MMTS possesses a distinctive structure where a methyl group is bonded to a thiosulfonate group, which in turn is bonded to another methyl group. The core of the molecule consists of a sulfur-sulfur bond and a sulfonyl group.

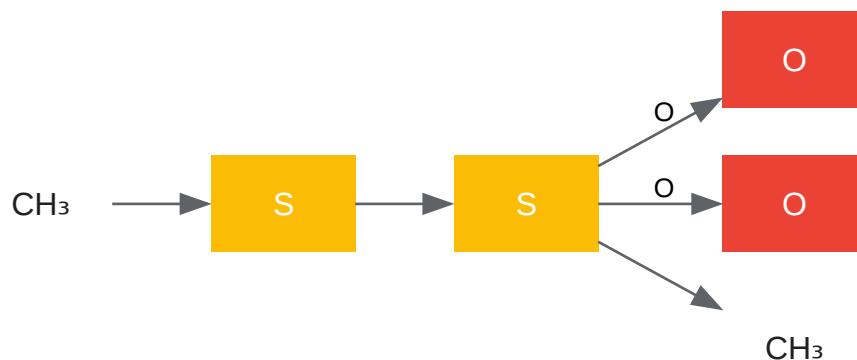
Table 1: Physicochemical Properties of Methyl Methanethiosulfonate

Property	Value	Reference
Molecular Formula	C ₂ H ₆ O ₂ S ₂	[1][2]
Molecular Weight	126.20 g/mol	[1]
CAS Number	2949-92-0	[1][2]
Appearance	Colorless liquid	[3]
Density	1.337 g/cm ³	[3]
Boiling Point	69-71 °C at 0.4 mmHg	[4]
Refractive Index	1.513 at 20 °C	[3]
SMILES	CSS(=O)(=O)C	[3]
InChI Key	XYONNSVDNIRXKZ- UHFFFAOYSA-N	[2]

Molecular Geometry

The molecular geometry around the sulfonyl sulfur atom in MMTS is approximately tetrahedral, with the two oxygen atoms and the other sulfur atom adopting a trigonal pyramidal arrangement with the methyl group. The disulfide bond (S-S) creates a non-planar arrangement of the atoms.

Diagram 1: Chemical Structure of Methyl Methanethiosulfonate



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Caption: Chemical structure of Methyl Methanethiosulfonate (MMTS).

Experimental Protocols

Synthesis of Methyl Methanethiosulfonate:

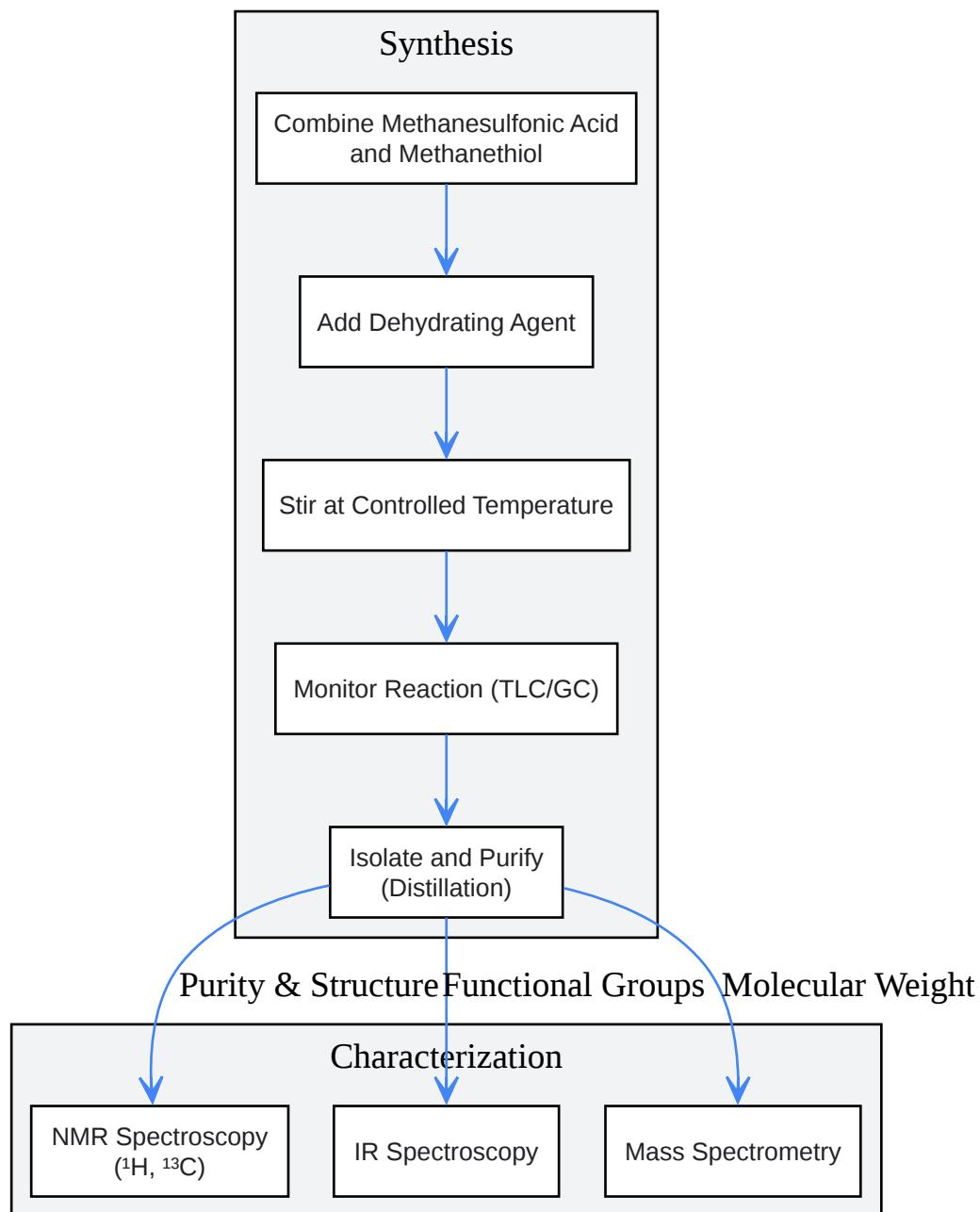
A common method for the synthesis of MMTS involves the condensation of methanesulfonic acid with methanethiol.[\[3\]](#)

- Materials: Methanesulfonic acid, methanethiol, dehydrating agent (e.g., concentrated sulfuric acid).
- Procedure:
 - In a reaction vessel, combine equimolar amounts of methanesulfonic acid and methanethiol.
 - Slowly add a catalytic amount of a strong dehydrating agent.
 - The reaction mixture is stirred at a controlled temperature.
 - The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - Upon completion, the product is isolated and purified, typically by distillation under reduced pressure.

Characterization of Methyl Methanethiosulfonate:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the presence and connectivity of the methyl groups and to ensure the purity of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic vibrational frequencies of the S=O and S-S bonds.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, confirming the structure.[\[2\]](#)

Diagram 2: Experimental Workflow for MMTS Synthesis and Characterization

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Caption: Workflow for the synthesis and characterization of MMTS.

Section 2: Methylene Methanedisulfonate

Methylene Methanedisulfonate, also referred to as MMDS, is a cyclic compound with the chemical formula $C_2H_4O_6S_2$.^[5] It is primarily known for its application as a high-performance electrolyte additive in lithium-ion batteries.^{[5][6]}

Chemical Structure and Properties

MMDS is a six-membered ring containing two sulfur atoms, two oxygen atoms, and one methylene group. The sulfur atoms are in a high oxidation state, each bonded to two additional oxygen atoms.

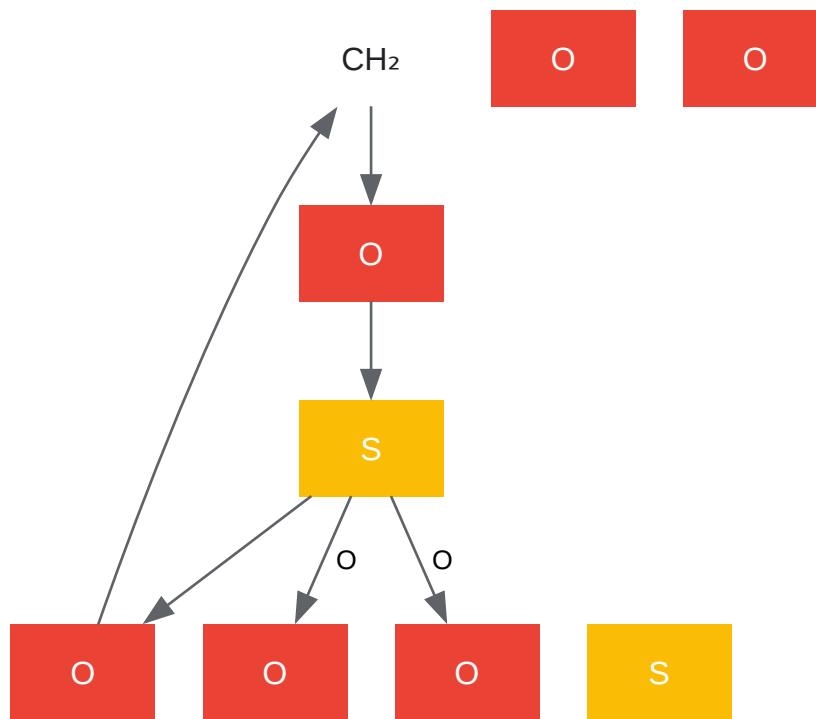
Table 2: Physicochemical Properties of Methylene Methanedisulfonate

Property	Value	Reference
Molecular Formula	$C_2H_4O_6S_2$	[5]
Molecular Weight	188.18 g/mol	[5]
CAS Number	99591-74-9	[5]
Appearance	White or off-white crystalline powder	[5]
Density	1.851 g/cm ³	[5]
Melting Point	146-146.5 °C	[5]
Synonyms	1,5,2,4-Dioxadithiane 2,2,4,4-tetraoxide	[5]

Molecular Geometry

The six-membered ring of Methylene Methanedisulfonate adopts a chair-like conformation to minimize steric strain. The geometry around each sulfur atom is approximately tetrahedral. The presence of the sulfonyl groups and the cyclic nature of the molecule result in a rigid structure.

Diagram 3: Chemical Structure of Methylene Methanedisulfonate



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Caption: Chemical structure of Methylene Methanedisulfonate.

Experimental Protocols

Synthesis of Methylene Methanedisulfonate:

One synthetic route to MMDS involves the reaction of methylene disulfonyl chloride with an oxygen donor.^[7]

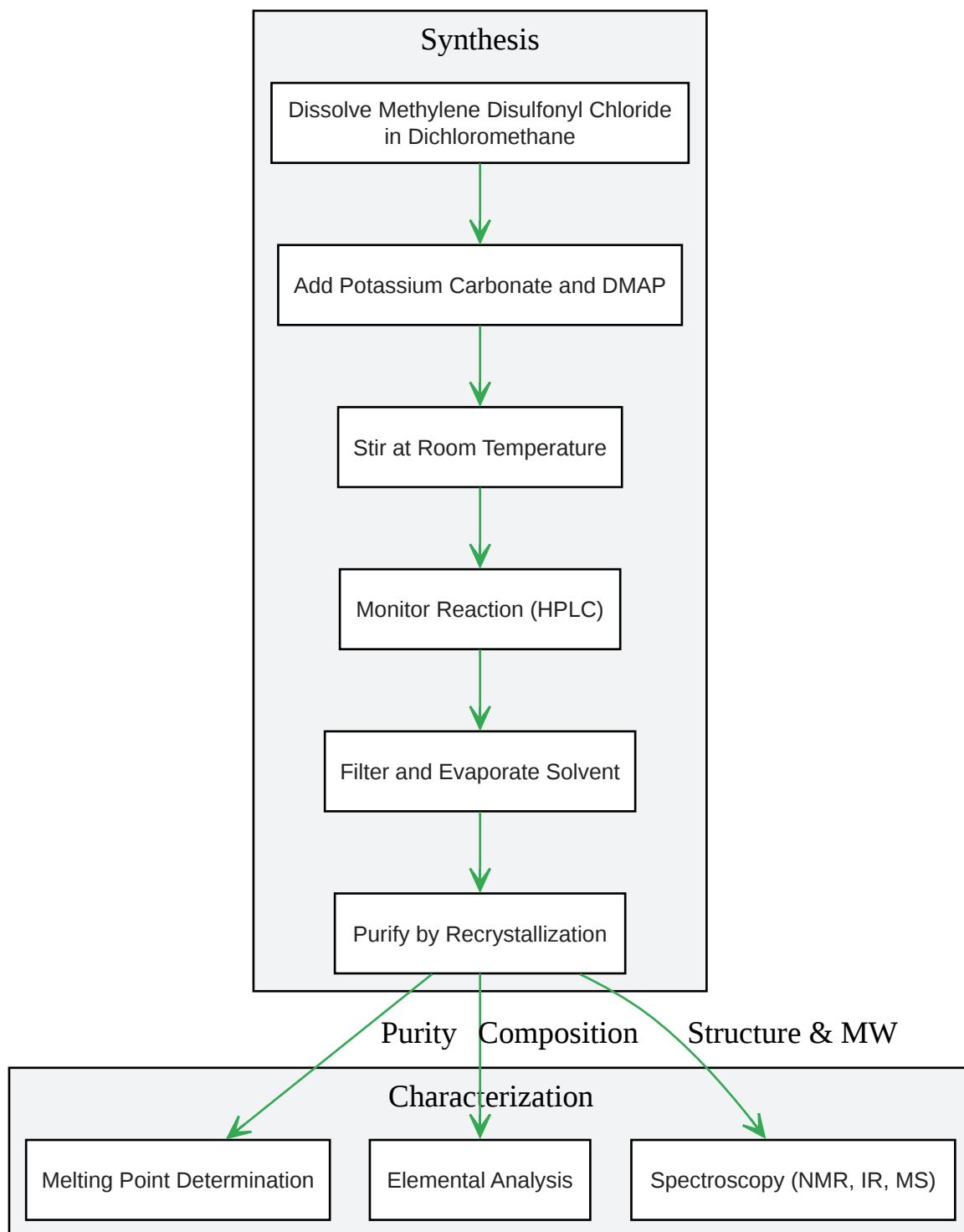
- Materials: Methylene disulfonyl chloride, potassium carbonate, 4-dimethylaminopyridine (DMAP), dichloromethane.^[7]
- Procedure:
 - Dissolve methylene disulfonyl chloride in dichloromethane in a reaction flask.
 - Add potassium carbonate as a base and a catalytic amount of DMAP.
 - The reaction is stirred at room temperature.

- The reaction progress is monitored by a suitable analytical technique (e.g., HPLC).
- After completion, the reaction mixture is filtered, and the solvent is evaporated.
- The crude product is purified by recrystallization.

Characterization of Methylene Methanedisulfonate:

- Melting Point Determination: The sharp melting point of the crystalline powder is a key indicator of purity.
- Elemental Analysis: To confirm the elemental composition of the synthesized compound.
- Spectroscopic Methods (NMR, IR, MS): As with MMTS, these techniques are crucial for confirming the cyclic structure, identifying functional groups, and verifying the molecular weight.

Diagram 4: Experimental Workflow for MMDS Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of MMDS.

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